

8-Methylquinoline CAS number and physical properties

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Compound of Interest

Compound Name: 8-Methylquinoline

Cat. No.: B363895

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An In-depth Technical Guide to 8-Methylquinoline

For researchers, scientists, and professionals in drug development, a thorough understanding of the chemical and physical properties of compounds is paramount. This guide provides a detailed overview of **8-Methylquinoline**, a significant heterocyclic aromatic compound.

Chemical Identity

8-Methylquinoline, also known as o-Toluquinoline, is a derivative of quinoline with a methyl group at the 8th position.^[1] Its unique structure influences its chemical reactivity and physical characteristics.

CAS Number: 611-32-5^[1]^[2]^[3]

Physical and Chemical Properties

The physical and chemical properties of **8-Methylquinoline** are crucial for its handling, application, and analysis. This data has been compiled from various sources to provide a comprehensive summary.

Property	Value
Molecular Formula	C ₁₀ H ₉ N[1][4]
Molecular Weight	143.19 g/mol [2][3][5]
Appearance	Colorless to yellow, orange, or brown clear liquid or oil[1][6][7]
Melting Point	-80 °C[2][3][5][6][8][9][10]
Boiling Point	245-248 °C[6][8][10]
	135-136 °C at 25 mmHg[9]
	143 °C at 34 mmHg[2][3]
	478 °F at 751 mmHg[1]
Density	1.052 g/mL at 25 °C[2][3][6][9][10]
	1.0719 at 68 °F[1]
Solubility	1 to 5 mg/mL in water at 63 °F[1]
	0.1-0.5 g/100 mL in water at 17 °C[5][6][7]
	Soluble in chloroform and methanol[7][10]
Refractive Index	1.614 - 1.62 at 20 °C[2][3][6][8][9][10]
Flash Point	221 °F (105 °C) - closed cup[1][10]
Vapor Pressure	5.9 mmHg at 75 °F
	8.0 mmHg at 111 °F
	12.6 mmHg at 149 °F[1]
pKa	5.03 ± 0.17 (Predicted)[7][10]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **8-Methylquinoline** are not explicitly available in the cited literature. However, standard laboratory

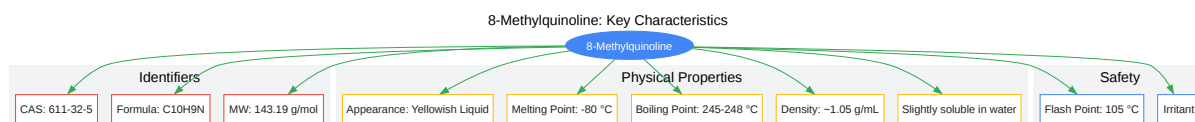
procedures for determining these properties are well-established.

General Methodologies:

- **Melting and Boiling Point Determination:** These are typically determined using a capillary tube method with a melting point apparatus or a distillation setup for the boiling point, respectively. The values are recorded at a specific pressure, which is crucial for the boiling point.
- **Density Measurement:** The density of a liquid like **8-Methylquinoline** is commonly measured using a pycnometer or a digital density meter, with the temperature being a critical parameter to control and report.
- **Solubility Assessment:** Solubility is determined by adding a known amount of the solute (**8-Methylquinoline**) to a known volume of the solvent (e.g., water, chloroform, methanol) at a specific temperature. The mixture is agitated until saturation is reached, and the concentration of the dissolved solute is then measured.
- **Refractive Index Measurement:** A refractometer is used to measure the refractive index of a liquid, which is a dimensionless number that describes how fast light travels through the material. This is also a temperature-dependent measurement.

Key Characteristics of 8-Methylquinoline

The following diagram provides a logical overview of the key identifiers and properties of **8-Methylquinoline**.



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Caption: Overview of **8-Methylquinoline**'s identifiers and properties.

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